

Application Note: Comprehensive Analytical Characterization of Methyl 3-formyl-2-nitrobenzoate

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Compound of Interest

Compound Name: Methyl 3-formyl-2-nitrobenzoate

CAS No.: 138229-59-1

Cat. No.: B598951

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Introduction and Scope

Methyl 3-formyl-2-nitrobenzoate (CAS No. 138229-59-1) is a critical organic intermediate, notably utilized in the synthesis of Poly (ADP-ribose) polymerase (PARP) inhibitors such as Niraparib, which are pivotal in oncology therapeutics.^[1] Given its role in the production of active pharmaceutical ingredients (APIs), ensuring the identity, purity, and stability of this intermediate is paramount. Inconsistent quality can directly impact the safety and efficacy of the final drug product.

This document provides a comprehensive guide detailing robust analytical methodologies for the complete characterization of **Methyl 3-formyl-2-nitrobenzoate**. The protocols herein are designed for researchers, quality control analysts, and drug development professionals to establish a thorough analytical control strategy. We will explore the application of spectroscopic and chromatographic techniques, explaining the causality behind method selection and providing detailed, field-proven protocols.

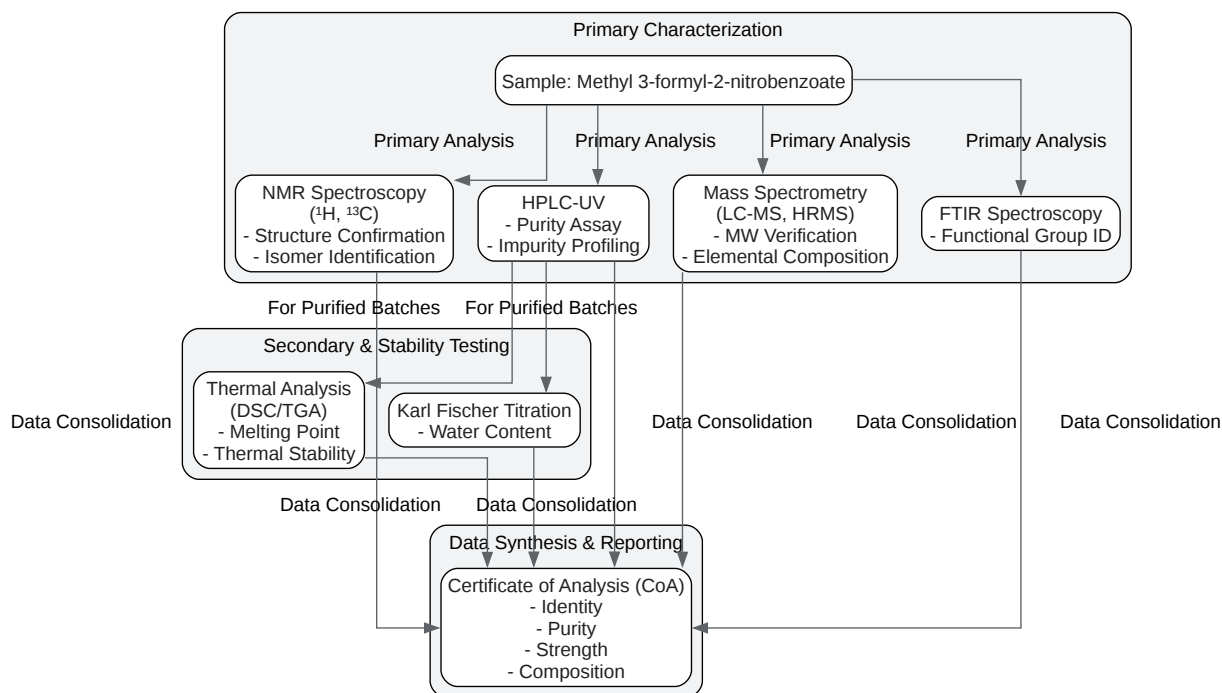
Compound Profile:

Property	Value	Source
IUPAC Name	methyl 3-formyl-2-nitrobenzoate	[2]
CAS Number	138229-59-1	[1] [3]
Molecular Formula	C ₉ H ₇ NO ₅	[4]
Molecular Weight	209.16 g/mol	[1] [2] [4]
Appearance	White lumpy powder / Solid	[1] [5]
Solubility	Soluble in organic solvents	[1]

| Storage | 2-8°C under inert gas |[\[1\]](#)[\[3\]](#) |

Integrated Analytical Workflow

A multi-technique approach is essential for a self-validating characterization of **Methyl 3-formyl-2-nitrobenzoate**. Each method provides orthogonal, complementary data. The results from structural elucidation (NMR, MS, IR) must be consistent with the purity and impurity profile determined by chromatography (HPLC).



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Caption: Integrated workflow for the comprehensive analysis of **Methyl 3-formyl-2-nitrobenzoate**.

Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Rationale: NMR is the gold standard for unambiguous structural confirmation. For **Methyl 3-formyl-2-nitrobenzoate**, ^1H NMR confirms the presence and relative positions of the aromatic, aldehyde, and methyl ester protons. ^{13}C NMR complements this by identifying all unique carbon environments. The combined data provides a complete constitutional assignment, crucial for distinguishing it from potential positional isomers that may arise during synthesis.^[6]

Protocol: ^1H and ^{13}C NMR

- Sample Preparation: Accurately weigh 10-15 mg of the sample and dissolve it in ~0.7 mL of deuterated chloroform (CDCl_3) or dimethyl sulfoxide (DMSO-d_6). CDCl_3 is generally suitable, but DMSO-d_6 can be used if solubility is an issue. Add a small amount of Tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition Parameters:
 - Pulse Program: Standard single pulse (zg30).
 - Spectral Width: -2 to 12 ppm.
 - Number of Scans: 16-32 (adjust for signal-to-noise).
 - Relaxation Delay (d1): 2 seconds.
- ^{13}C NMR Acquisition Parameters:
 - Pulse Program: Proton-decoupled (zgpg30).
 - Spectral Width: 0 to 200 ppm.
 - Number of Scans: 1024 or more (as ^{13}C has low natural abundance).
 - Relaxation Delay (d1): 2 seconds.

- **Data Processing & Interpretation:** Process the raw data (FID) with Fourier transformation, phase correction, and baseline correction. Integrate the ^1H NMR signals and assign peaks based on their chemical shift (δ), multiplicity (singlet, doublet, etc.), and coupling constants (J).

Expected Spectral Data:

Group	^1H NMR (CDCl_3)	^{13}C NMR (CDCl_3)	Rationale
Aldehyde (-CHO)	δ ~9.98 ppm (s, 1H)	δ ~188 ppm	The aldehyde proton is highly deshielded due to the electronegativity of the oxygen and the anisotropic effect of the carbonyl. The carbonyl carbon is also significantly downfield. [7]
Aromatic (Ar-H)	δ ~7.77-8.28 ppm (m, 3H)	δ ~125-140 ppm	The protons on the aromatic ring are in a complex environment due to the electron-withdrawing effects of the nitro, formyl, and ester groups. [6]

| Ester ($-\text{COOCH}_3$) | δ ~3.95 ppm (s, 3H) | δ ~164 ppm (C=O), δ ~53 ppm ($-\text{OCH}_3$) | The methyl protons are a sharp singlet. The ester carbonyl carbon is distinct from the aldehyde carbonyl.[\[7\]](#)

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

Expertise & Rationale: Reversed-phase HPLC with UV detection is the definitive method for assessing the purity of **Methyl 3-formyl-2-nitrobenzoate**. The aromatic and nitro functionalities provide a strong UV chromophore, enabling sensitive detection.^[8] This method is essential for quantifying the main component and detecting process-related impurities, such as the starting material (e.g., Methyl 3-(bromomethyl)-2-nitrobenzoate) or synthetic by-products.^[1]

Protocol: Reversed-Phase HPLC-UV

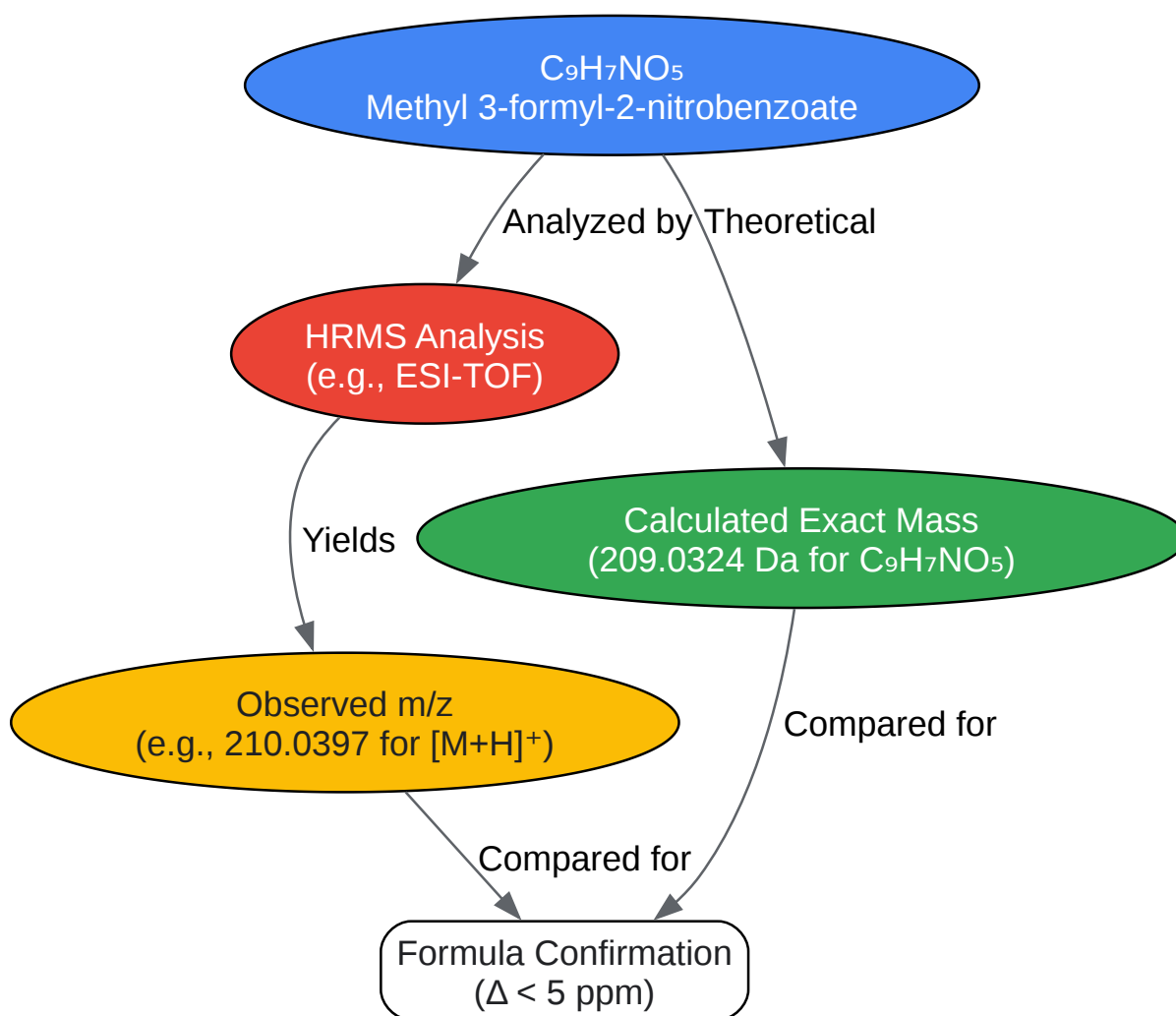
- **λ_{max} Determination:** Prepare a dilute solution (~10 $\mu\text{g/mL}$) of the compound in acetonitrile. Scan from 200-400 nm using a UV-Vis spectrophotometer to determine the wavelength of maximum absorbance (λ_{max}) for optimal detection sensitivity.
- **Standard and Sample Preparation:**
 - **Stock Solution:** Accurately weigh and dissolve ~25 mg of the reference standard or sample in a 25 mL volumetric flask with acetonitrile to create a 1.0 mg/mL solution.
 - **Working Solution:** Dilute the stock solution to a final concentration of ~0.1 mg/mL using the mobile phase as the diluent.
- **Instrumentation & Conditions:**

Parameter	Recommended Setting	Justification
Column	C18, 4.6 x 150 mm, 5 µm	Provides excellent retention and separation for moderately polar aromatic compounds.
Mobile Phase A	0.1% Formic Acid in Water	Acid modifier ensures protonation of acidic impurities and improves peak shape.
Mobile Phase B	Acetonitrile	Common organic modifier for reversed-phase chromatography.
Gradient	0-2 min: 30% B; 2-15 min: 30-80% B; 15-17 min: 80% B; 17-18 min: 80-30% B; 18-25 min: 30% B	A gradient elution is necessary to separate compounds with a range of polarities and elute any potential late-eluting impurities.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30 °C	Ensures reproducible retention times.
Injection Vol.	10 µL	
UV Detector	Set at determined λ _{max} (e.g., ~254 nm)	Maximizes sensitivity for the analyte.

- Data Analysis:
 - Purity: Calculate the purity by area percent normalization. $\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$.
 - Impurity Identification: For unknown peaks, couple the HPLC system to a mass spectrometer (LC-MS) for identification.

Molecular Weight and Formula Confirmation by Mass Spectrometry (MS)

Expertise & Rationale: High-Resolution Mass Spectrometry (HRMS) provides unequivocal confirmation of the compound's identity by measuring its mass with high accuracy. This allows for the determination of the elemental formula, a critical piece of data for structural confirmation. HRMS can distinguish **Methyl 3-formyl-2-nitrobenzoate** from other compounds with the same nominal mass but different elemental compositions.



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Caption: Logic diagram for molecular formula confirmation using HRMS.

Protocol: LC-HRMS

- System: Couple the HPLC system described in Section 4.1 to an HRMS detector (e.g., TOF or Orbitrap).
- Ionization Source: Electrospray Ionization (ESI), operated in both positive and negative modes to maximize the chance of ionization.
 - Positive Mode: Expect to observe the protonated molecule $[M+H]^+$ (m/z 210.0397) and/or sodium adduct $[M+Na]^+$ (m/z 232.0216).
 - Negative Mode: Deprotonation is unlikely, but adducts like $[M+Cl]^-$ could be observed.
- Mass Analyzer:
 - Scan Range: 100 - 500 m/z .
 - Resolution: Set to >10,000 (FWHM).
- Data Analysis:
 - Extract the mass spectrum for the main chromatographic peak.
 - Compare the measured accurate mass to the theoretical exact mass of the proposed ions. The mass error should be less than 5 ppm.
 - Theoretical Exact Mass ($C_9H_7NO_5$): 209.03242 Da.[\[2\]](#)

Functional Group Identification by Fourier-Transform Infrared (FTIR) Spectroscopy

Expertise & Rationale: FTIR spectroscopy is a rapid and simple technique used to confirm the presence of key functional groups. The spectrum of **Methyl 3-formyl-2-nitrobenzoate** is expected to show characteristic absorption bands for the nitro, aldehyde, and ester groups. The presence of these bands provides strong, complementary evidence for the proposed structure. The nitro group, in particular, has very strong and characteristic symmetric and asymmetric stretching vibrations.[\[9\]](#)

Protocol: FTIR-ATR

- **Sample Preparation:** No specific preparation is needed for the Attenuated Total Reflectance (ATR) method. Place a small amount of the solid powder directly onto the ATR crystal.
- **Instrumentation:**
 - **Spectrometer:** Standard FTIR spectrometer equipped with a diamond or germanium ATR accessory.
 - **Scan Range:** 4000 - 400 cm^{-1} .
 - **Number of Scans:** 32.
 - **Resolution:** 4 cm^{-1} .
- **Data Collection & Interpretation:** Collect a background spectrum of the clean, empty ATR crystal first. Then, collect the sample spectrum. Identify the key absorption bands and assign them to the corresponding functional groups.

Expected Characteristic Absorption Bands:

Wavenumber (cm^{-1})	Functional Group	Vibration Type
~3100-3000	Aromatic C-H	Stretch
~2850 & ~2750	Aldehyde C-H	Stretch (Fermi doublet)
~1730	Ester C=O	Stretch
~1705	Aldehyde C=O	Stretch
~1530	Nitro (Ar-NO_2)	Asymmetric Stretch
~1350	Nitro (Ar-NO_2)	Symmetric Stretch

| ~1280 | Ester C-O | Stretch |

Conclusion

The analytical methods detailed in this application note provide a robust framework for the comprehensive characterization of **Methyl 3-formyl-2-nitrobenzoate**. The orthogonal techniques of NMR, HPLC-UV, HRMS, and FTIR, when used in conjunction, create a self-validating system that ensures the identity, purity, and quality of this critical pharmaceutical intermediate. Adherence to these protocols will support consistent manufacturing processes and contribute to the safety and efficacy of the final drug products.

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